



Application Notes and Protocols for (1-Methylhexyl)ammonium sulphate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the handling, storage, and potential applications of **(1-Methylhexyl)ammonium sulphate** (CAS No. 3595-14-0). The information is intended to guide researchers in the safe and effective use of this compound in a laboratory setting.

Chemical Properties and Overview

(1-Methylhexyl)ammonium sulphate is an organic ammonium salt.[1] Its structure, featuring a seven-carbon alkyl chain, imparts surfactant properties, making it a subject of interest for various research and development applications.

Key Chemical Information:



| Property | Value | Source |
|---------------------------|---|----------|
| CAS Number | 3595-14-0 | [2] |
| Molecular Formula | C14H36N2O4S | [3] |
| Molecular Weight | 328.51 g/mol | [1] |
| Appearance | Not explicitly stated, but likely a white to off-white solid, typical of similar compounds. | Inferred |
| Decomposition Temperature | > 250 °C | [1] |

Handling and Storage Procedures

Disclaimer: A specific Safety Data Sheet (SDS) for **(1-Methylhexyl)ammonium sulphate** was not available at the time of this writing. The following recommendations are based on the safety data for the related compound, ammonium sulphate, and general best practices for handling alkyl ammonium salts. Researchers should always perform a thorough risk assessment before use and consult any available supplier-specific safety information.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed. In cases of
 potential significant exposure, additional protective clothing may be necessary.
- Respiratory Protection: If handling the compound as a powder or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid generating dust.



- Avoid contact with skin, eyes, and clothing.[4]
- · Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials, such as strong bases and oxidizing agents. Contact with strong bases may cause the release of ammonia gas.[1]
- Protect from moisture.

Applications in Research

(1-Methylhexyl)ammonium sulphate's amphiphilic nature suggests its utility in several research areas:

- Antimicrobial Research: As a cationic surfactant, it is presumed to have antimicrobial
 properties due to its ability to disrupt the negatively charged cell membranes of bacteria.
- Biological Assays: It may be used as a reagent in various biochemical and cellular assays where membrane disruption or surfactant properties are required.[1]
- Protein Chemistry: While less common than inorganic ammonium sulphate, long-chain alkyl ammonium salts can be investigated for their effects on protein solubility and precipitation.

Experimental Protocols Determination of Minimum Inhibito

Determination of Minimum Inhibitory Concentration (MIC) against Bacteria

This protocol outlines a method to determine the minimum concentration of **(1-Methylhexyl)ammonium sulphate** required to inhibit the growth of a specific bacterial strain.



Materials:

- (1-Methylhexyl)ammonium sulphate
- Bacterial strain of interest (e.g., E. coli, S. aureus)
- Mueller-Hinton Broth (MHB) or other suitable bacterial growth medium
- Sterile 96-well microtiter plates
- Sterile pipette tips and pipettors
- Incubator
- Spectrophotometer (for measuring optical density at 600 nm, OD₆₀₀)
- Positive control (bacterial culture in broth without the test compound)
- Negative control (broth only)

Procedure:

- Prepare a Stock Solution: Prepare a stock solution of **(1-Methylhexyl)ammonium sulphate** in a suitable sterile solvent (e.g., sterile deionized water or DMSO). The concentration should be at least 100-fold higher than the highest concentration to be tested.
- Prepare Bacterial Inoculum:
 - From a fresh agar plate, inoculate a single colony of the test bacterium into a tube of MHB.
 - Incubate at 37°C with shaking until the culture reaches the logarithmic growth phase (typically an OD₆₀₀ of 0.4-0.6).
 - Dilute the bacterial culture in fresh MHB to a final concentration of approximately 5 x 10⁵ colony-forming units (CFU)/mL.
- Serial Dilutions in Microtiter Plate:
 - Add 100 μL of sterile MHB to wells 2 through 12 of a 96-well plate.



- Add 200 μL of the (1-Methylhexyl)ammonium sulphate stock solution (at twice the desired final starting concentration) to well 1.
- \circ Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing well, and then transferring 100 μ L from well 2 to well 3, and so on, down to well 10. Discard 100 μ L from well 10.
- Well 11 will serve as the positive control (no compound).
- Well 12 will serve as the negative control (no bacteria).
- Inoculation:
 - Add 100 μL of the diluted bacterial suspension to wells 1 through 11.
 - Add 100 μL of sterile MHB to well 12.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Data Analysis:
 - o After incubation, visually inspect the wells for turbidity (bacterial growth).
 - The MIC is the lowest concentration of (1-Methylhexyl)ammonium sulphate at which there is no visible growth.
 - Optionally, the OD₆₀₀ of each well can be read using a microplate reader to quantify bacterial growth.

Data Presentation

The results from the MIC assay can be presented in a tabular format for clear comparison.

Table 1: Example Minimum Inhibitory Concentration (MIC) Data



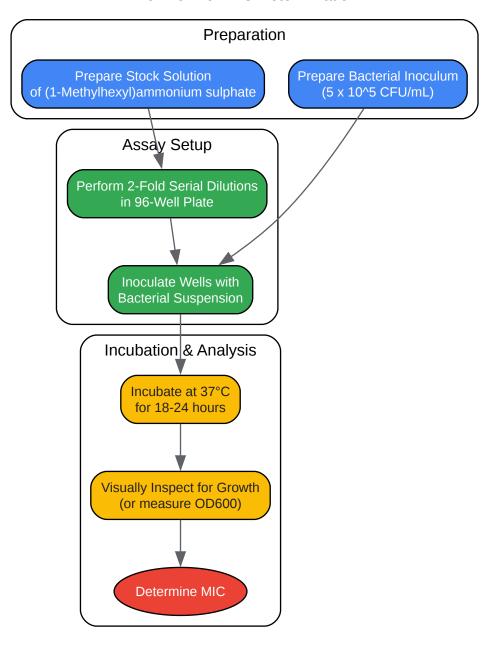
| Bacterial Strain | (1-Methylhexyl)ammonium sulphate MIC (µg/mL) |
|-------------------------------------|--|
| Escherichia coli (ATCC 25922) | 64 |
| Staphylococcus aureus (ATCC 29213) | 32 |
| Pseudomonas aeruginosa (ATCC 27853) | 128 |
| Enterococcus faecalis (ATCC 29212) | 64 |

Note: The data in this table is for illustrative purposes only and does not represent actual experimental results for **(1-Methylhexyl)ammonium sulphate**.

Visualizations



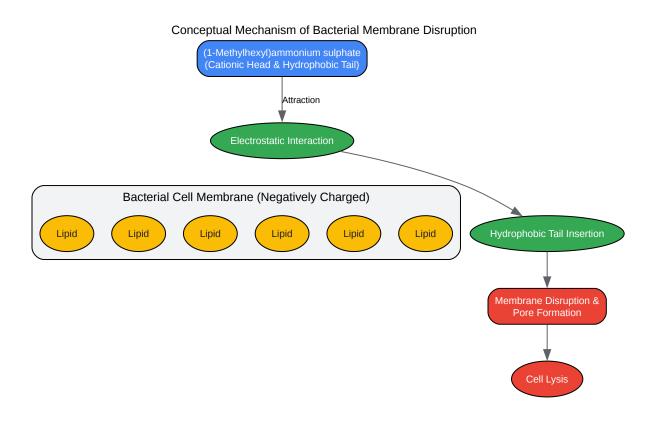
Workflow for MIC Determination



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Caption: Workflow for Determining the Minimum Inhibitory Concentration (MIC).





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Caption: Disruption of Bacterial Membrane by a Cationic Surfactant.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for (1-Methylhexyl)ammonium sulphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12349367#handling-and-storage-procedures-for-1-methylhexyl-ammonium-sulphate]

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